Technical Guide: Toxicity Profile & Safety Architecture for 2-(Benzoyloxy)benzoic Acid[1]

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Compound of Interest	
Compound Name:	*2-(benzoyloxy)benzoic acid*
CAS No.:	*4578-66-9*
Cat. No.:	*B458986*

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Chemical Identity & Structural Logic

2-(Benzoyloxy)benzoic acid (also known as O-Benzoylsalicylic acid) is structurally analogous to Aspirin (Acetylsalicylic acid) and Salsalate.[1]

- CAS Number: 4578-66-9[1]
- Molecular Formula:

  [1]
- Molecular Weight: 242.23 g/mol
- Structural Characterization: It consists of a salicylic acid core where the phenolic hydroxyl group is esterified by benzoic acid.[1]

Structural Differentiation

It is critical for researchers to distinguish this compound from its analogs to predict solubility and toxicity accurately:

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Compound	Ester Group	Hydrolysis Products	Lipophilicity (LogP)
2-(Benzoyloxy)benzoic acid	Benzoate	Salicylic Acid + Benzoic Acid	High (More lipophilic)
Aspirin	Acetate	Salicylic Acid + Acetic Acid	Moderate
Salsalate	Salicylate	Salicylic Acid + Salicylic Acid	Moderate-High

Toxicokinetics: The Hydrolysis Mechanism

The primary driver of systemic toxicity for **2-(benzoyloxy)benzoic acid** is its metabolic fate.[1] Upon ingestion or absorption, plasma esterases and hepatic enzymes rapidly hydrolyze the ester bond.

Metabolic Pathway Visualization

The following diagram illustrates the bio-activation and subsequent detoxification pathways.

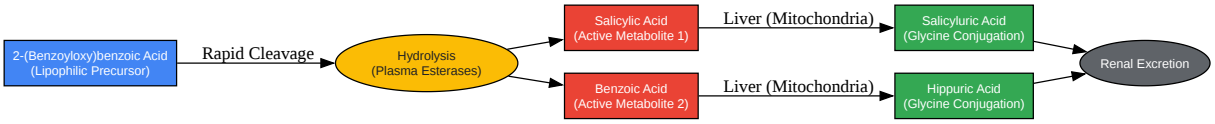

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Figure 1: Metabolic hydrolysis of **2-(benzoyloxy)benzoic acid** yielding Salicylic acid and Benzoic acid, followed by glycine conjugation.[1]

Toxicological Implications of Hydrolysis

- Salicylate Load: The toxicity is dominated by the Salicylic acid moiety.[1] Acute overdose manifests as Salicylism (tinnitus, metabolic acidosis, respiratory alkalosis).[1]

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- Benzoate Load: Benzoic acid is generally less toxic (GRAS status in food), but high loads deplete glycine stores during detoxification to hippuric acid, potentially affecting neurotransmission or metabolic balance in sensitive models.[1]

Toxicity Profile & Hazard Classification

Based on the GHS (Globally Harmonized System) and component analysis.

Acute Toxicity Data (Estimated)

- Oral LD50 (Rat): Estimated at 800–1,500 mg/kg.[1]
  - Basis: Salicylic acid LD50 is ~891 mg/kg; Benzoic acid is >2000 mg/kg.[1] The ester is expected to follow the salicylate profile closely.[1]
- Dermal LD50: > 2,000 mg/kg (Predicted low dermal absorption rate compared to oral).[1][2]

Target Organ Toxicity

System	Effect	Mechanism
Gastrointestinal	Irritation / Ulceration	Direct acid contact + COX-1 inhibition (systemic) reducing mucosal protection.[1]
Renal	Nephrotoxicity	Renal papillary necrosis (chronic high dose) due to prostaglandin inhibition.[1]
Auditory	Tinnitus / Hearing Loss	Ototoxicity associated with high serum salicylate levels (>200 µg/mL).[1]
Hepatic	Glycine Depletion	Competitive consumption of glycine for hippuric/salicyluric acid formation.[1]

GHS Classification (Synthesis)[1]

- Signal Word:WARNING

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- H302: Harmful if swallowed.[1][3][4]
- H315: Causes skin irritation.[1][2][5][6]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure).[1]

Safety Data Sheet (SDS) - Critical Elements

Note: This section consolidates critical safety data for laboratory handling.

Section 4: First Aid Measures

- Inhalation: Move to fresh air. If gasping, administer oxygen.[1][4] Mechanism: The dust is acidic and will irritate mucous membranes immediately.[1]
- Skin Contact: Wash with soap and water for 15 minutes.[1][4] Do not use organic solvents (ethanol/DMSO) to clean skin, as this enhances transdermal absorption of the lipophilic ester.
- Eye Contact: Rinse cautiously with water for 15 minutes.[1][4] Remove contact lenses.[1][3][4][5][6][7] Urgency: Acidic hydrolysis in the eye can cause corneal damage.[1]

Section 8: Exposure Controls / Personal Protection[2][5]

- OEL (Occupational Exposure Limit): Treat as "Particulates Not Otherwise Regulated" or default to Salicylic Acid limit (TWA 5 mg/m^3).[1]
- Glove Compatibility:
  - Recommended: Nitrile (0.11 mm, >480 min breakthrough).[1]
  - Avoid: Latex (poor resistance to benzoic esters).[1]

Experimental Protocol: Safe Handling & Purification

Context: Researchers often synthesize this compound via Schotten-Baumann reaction (Salicylic acid + Benzoyl chloride).[1] The following protocol ensures safety during the

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purification phase, which presents the highest risk of dust/vapor exposure.

Workflow Visualization

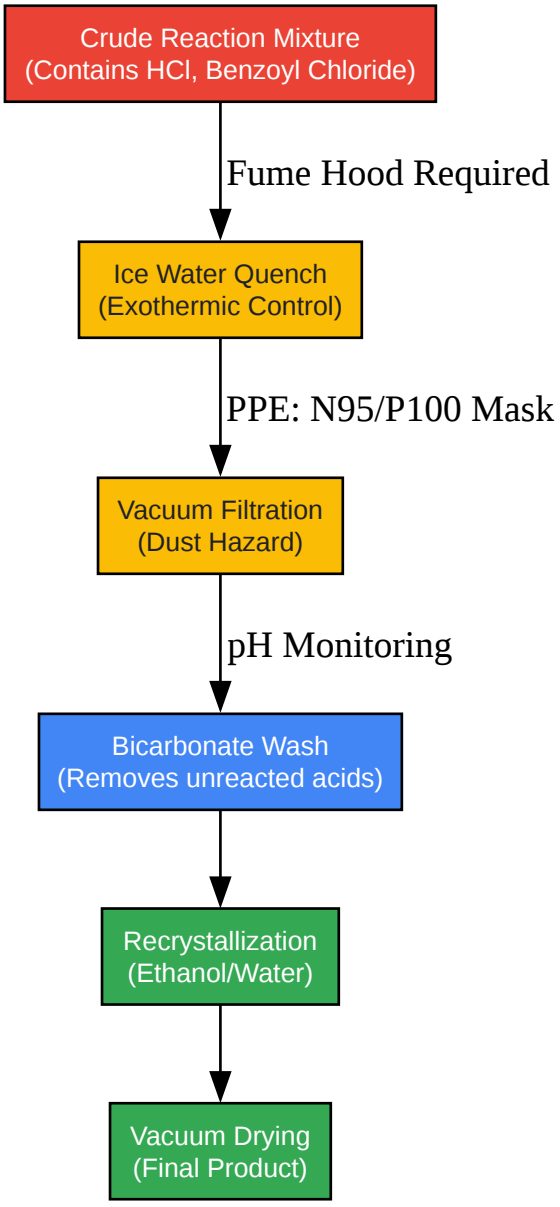

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Figure 2: Safety-critical workflow for the isolation of **2-(benzoyloxy)benzoic acid**.

Step-by-Step Methodology

- Quenching (Exotherm Management):

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- Pour the crude reaction mixture into crushed ice.
- Safety Check: Ensure temperature remains <10°C to prevent uncontrolled hydrolysis of the product back to starting materials.[1]

- Bicarbonate Neutralization:
  - Wash the solid precipitate with 5% Sodium Bicarbonate (
).[1]
  - Causality: This removes unreacted salicylic acid and benzoic acid (which are more acidic than the ester).[1]
  - Warning: Evolution of
    gas.[1] Perform in an open vessel within a fume hood.

- Recrystallization:
  - Solvent: Ethanol/Water (95:5).[1]
  - Self-Validating Step: The product should appear as white crystalline needles.[1] If the melting point is not 132–134°C (approx), significant hydrolysis has occurred; re-check purity via TLC.

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